Application Notes: Development of RNF114-Based Molecular Glues

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Compound of Interest		
Compound Name:	RNF114 ligand 1	
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Introduction

Targeted protein degradation (TPD) has emerged as a transformative therapeutic strategy, enabling the destruction of disease-causing proteins rather than just their inhibition.[1][2] This is often achieved using bifunctional molecules like Proteolysis Targeting Chimeras (PROTACs) or monovalent "molecular glues."[3][4] Molecular glues are small molecules that induce or stabilize the interaction between an E3 ubiquitin ligase and a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome.[4][5] While most TPD research has focused on a few E3 ligases like Cereblon (CRBN) and Von Hippel-Lindau (VHL), the discovery of novel E3 recruiters is a key area of expansion.[3][6]

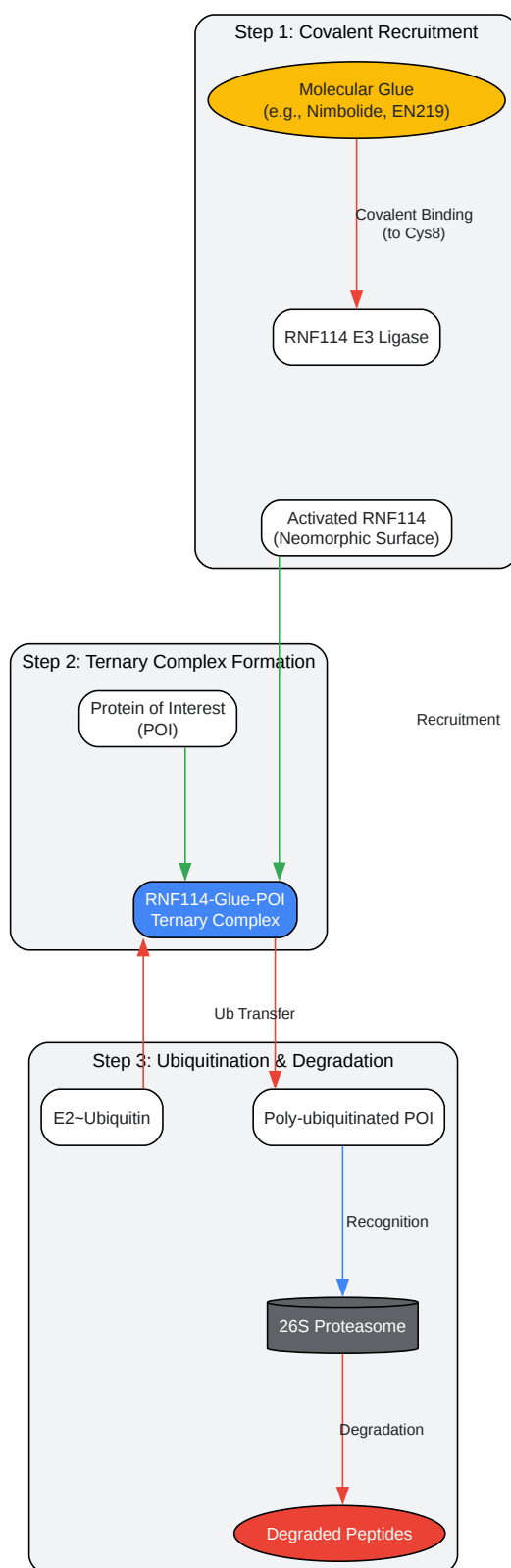The E3 ubiquitin ligase RING finger protein 114 (RNF114) has been identified as a promising new E3 ligase for TPD applications.[3][7] RNF114 is involved in diverse cellular processes, including DNA repair, immune responses, and cell cycle regulation.[8][9][10] The natural product nimbolide was discovered to covalently bind to a functional cysteine residue in a substrate-recognition domain of RNF114.[11] This interaction can be harnessed to recruit RNF114 to new protein targets, effectively turning nimbolide into a molecular glue component for targeted degradation.[11][12] Subsequent research has focused on developing more synthetically tractable, non-natural covalent recruiters that mimic nimbolide's function, expanding the toolkit for developing RNF114-based degraders.[1][13][14]
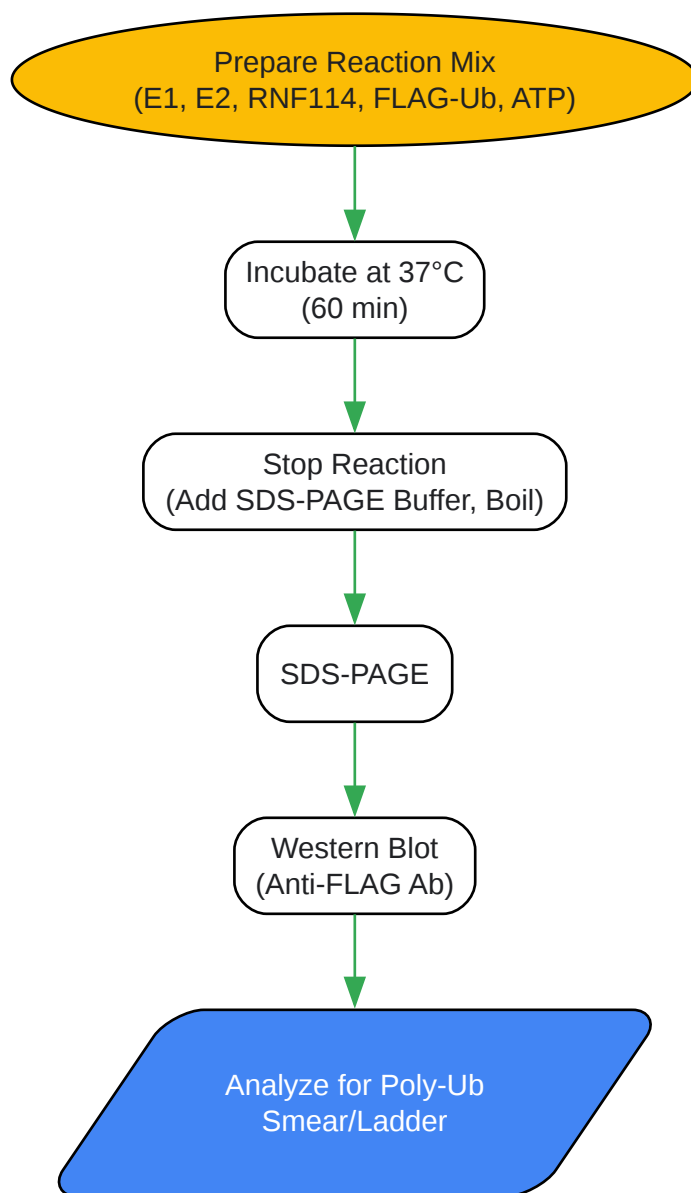
These application notes provide an overview of the mechanism, key quantitative data, and essential protocols for researchers engaged in the discovery and development of RNF114-
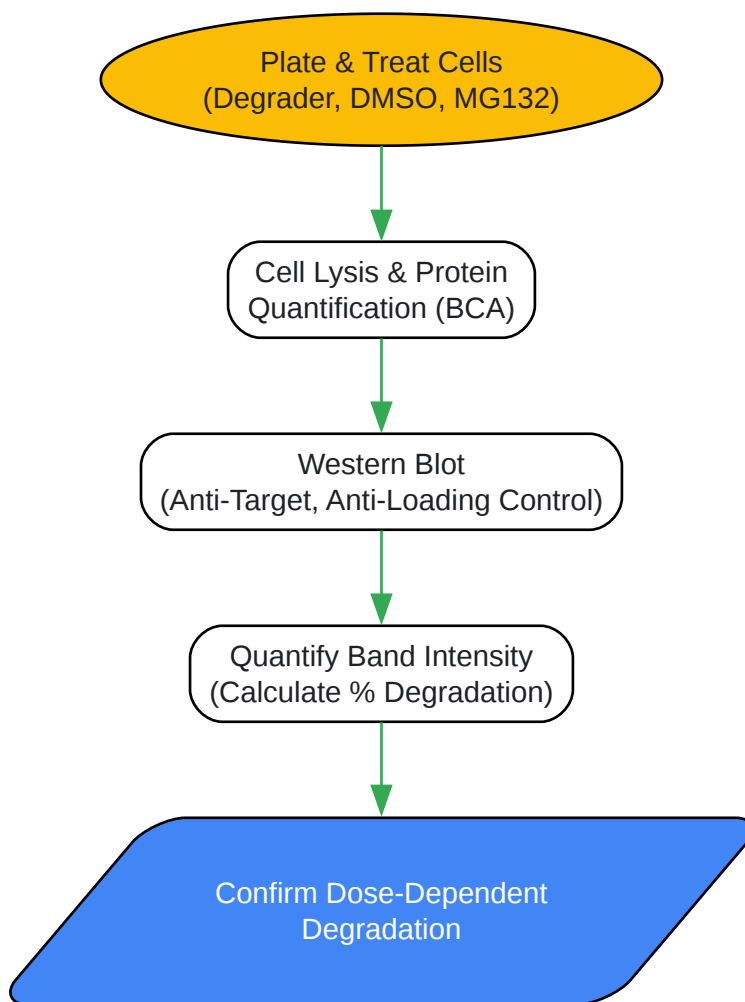
based molecular glues and degraders.

Mechanism of Action of RNF114-Based Degraders

RNF114-based degraders operate by covalently modifying the E3 ligase, which creates a new surface (a neomorphic interface) to recruit a protein of interest (POI) for degradation. The natural product nimbolide and synthetic mimetics like EN219 function as covalent recruiters of RNF114.[11][12] When incorporated into a heterobifunctional degrader (PROTAC), one end binds RNF114 while the other binds the target protein. This induced proximity allows the RNF114 E3 ligase to catalyze the transfer of ubiquitin from an E2-conjugating enzyme to the target protein. The resulting polyubiquitinated protein is then recognized and degraded by the 26S proteasome.

Step 1: Covalent Recruitment

Molecular Glue
(e.g., Nimbolide, EN219)

↓ Covalent Binding
(to Cys8)

RNF114 E3 Ligase

Activated RNF114
(Neomorphic Surface)

Step 2: Ternary Complex Formation

Protein of Interest
(POI)

Recruitment

RNF114-Glue-POI
Ternary Complex

Ub Transfer

Step 3: Ubiquitination & Degradation

E2~Ubiquitin

Poly-ubiquitinated POI

↓ Recognition

26S Proteasome

↓ Degradation

Degraded Peptides

Prepare Reaction Mix
(E1, E2, RNF114, FLAG-Ub, ATP)

Incubate at 37°C
(60 min)

Stop Reaction
(Add SDS-PAGE Buffer, Boil)

SDS-PAGE

Western Blot
(Anti-FLAG Ab)

Analyze for Poly-Ub
Smear/Ladder

Plate & Treat Cells
(Degrader, DMSO, MG132)

↓

Cell Lysis & Protein
Quantification (BCA)

↓

Western Blot
(Anti-Target, Anti-Loading Control)

↓

Quantify Band Intensity
(Calculate % Degradation)

↓

Confirm Dose-Dependent
Degradation

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